

Y addition effect GH4169 oxidation weight gain analysis

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Compound Focus: Nickel;ytrium

CAS No.: 12333-67-4

Cat. No.: S1778220

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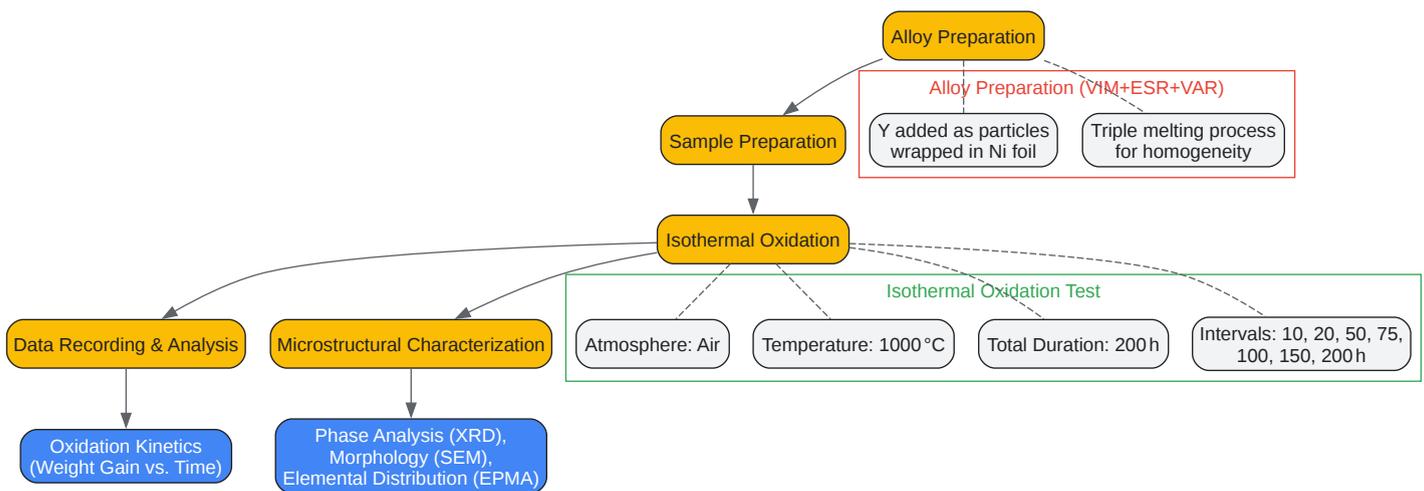
Yttrium Additions and Oxidation Weight Gain of GH4169

The table below summarizes the key experimental data on how different yttrium additions affect the oxidation resistance of GH4169 superalloy at 1000 °C.

| Yttrium Content (wt.%) | Oxidation Temperature (°C) | Key Findings on Oxidation Weight Gain & Rate | Effect on Oxide Scale Adhesion |
|------------------------|----------------------------|---|---|
| 0 (Y0 - Base Alloy) | 1000 | Higher oxidation weight gain; faster oxidation rate [1] [2]. | Poor adhesion; significant spalling of the oxide scale [1] [2]. |
| 0.02 (Y2) | 1000 | Reduced oxidation weight gain and slower rate compared to base alloy [1] [2]. | Improved adhesion and spalling resistance [1] [2]. |
| 0.04 (Y4 - Optimal) | 1000 | Lowest oxidation weight gain and slowest oxidation rate among tested alloys [1] [2]. | Excellent adhesion with minimal oxide scale spalling [1] [2]. |

Detailed Experimental Protocols

To ensure the reliability and reproducibility of the data, the experiments were conducted under carefully controlled conditions. The following workflow outlines the key stages of the experimental process.



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The diagram above illustrates the comprehensive experimental workflow, which involves the following key stages:

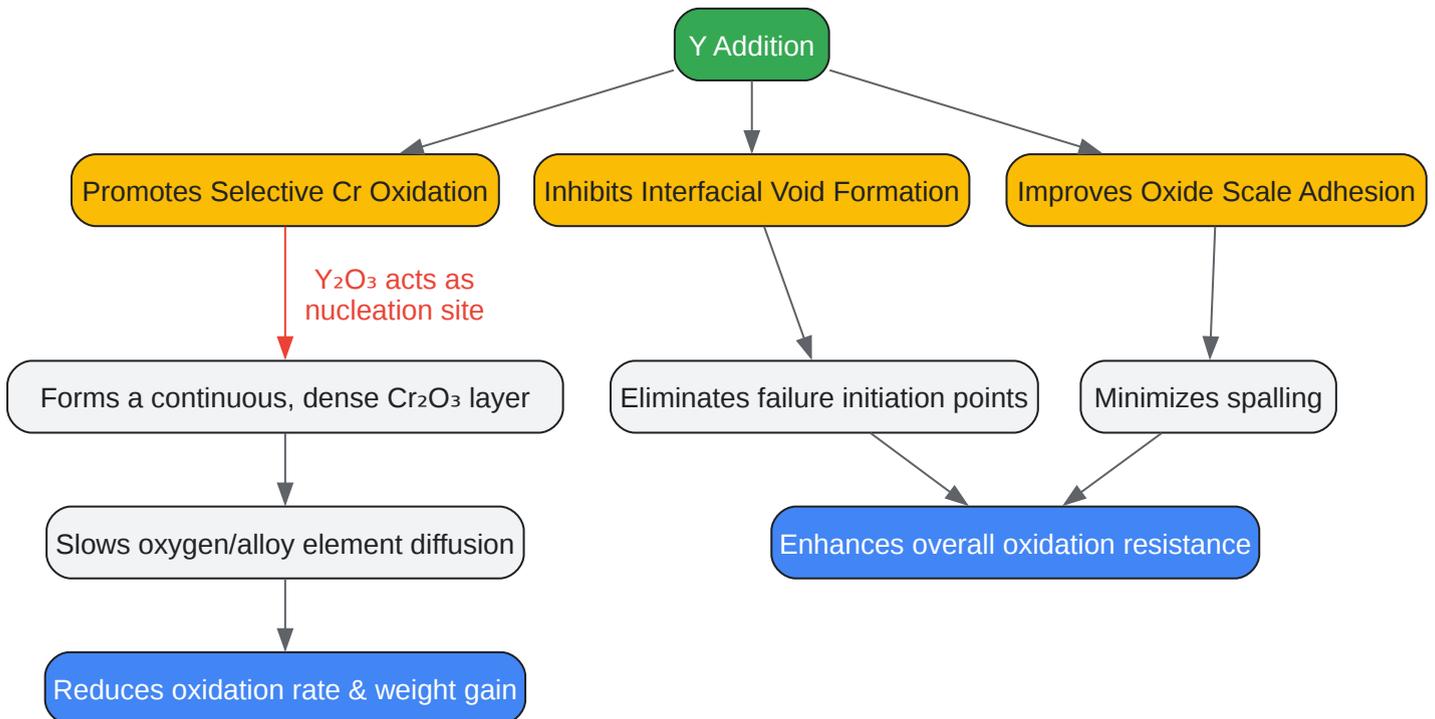
- **Alloy Preparation:** GH4169 alloys with different yttrium contents (0, 0.02, and 0.04 wt.%) were prepared using a triple melting process (Vacuum Induction Melting + Electroslag Remelting + Vacuum Arc Remelting) to ensure chemical homogeneity. Yttrium was added as particles wrapped in nickel foil [2].
- **Sample Preparation:** The cast ingots were subjected to a solution and aging heat treatment. Samples were then cut and polished to a specific size ($11 \times 10 \times 3 \text{ mm}^3$) using sandpaper up to 2000

grit, followed by cleaning in acetone and ethanol [2].

- **Isothermal Oxidation Test:** The polished samples were placed in alumina crucibles and oxidized in an air atmosphere furnace at **1000 °C** for a total of **200 hours**. The samples were removed and weighed after **10, 20, 50, 75, 100, 150, and 200 hours** to track oxidation kinetics [2].
- **Data Recording & Analysis:** The weight gain of the samples was measured after each interval using a high-precision balance (accuracy of 0.01 mg) to construct oxidation kinetic curves [2].
- **Microstructural Characterization:** The oxidized samples were analyzed using **X-ray diffraction (XRD)** to identify oxide phases, **scanning electron microscopy (SEM)** to examine surface and cross-sectional morphology, and an **electron probe microanalyzer (EPMA)** to determine the distribution of elements across the oxide scale and substrate [2].

Mechanism of Yttrium's Protective Effect

Yttrium enhances high-temperature oxidation resistance through several key mechanisms, often referred to as the **Reactive Element Effect (REE)**. The following diagram illustrates how yttrium modifies the oxide scale structure and behavior.



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The protective mechanisms of yttrium can be broken down as follows:

- **Promotion of Selective Oxidation:** Yttrium, being more active than chromium, forms Y_2O_3 particles. These particles act as heterogeneous nucleation sites for Cr_2O_3 , promoting the formation of a continuous, dense, and protective chromia layer in the subouter layer of the oxide scale. This dense layer effectively **inhibits the diffusion of oxygen and metal ions**, leading to a slower oxidation rate and lower weight gain [1] [2].
- **Improved Scale Adhesion:** Yttrium **inhibits the formation of voids** at the critical interface between the oxide scale and the alloy matrix. Voids typically form due to the outward diffusion of metal cations and can lead to scale spallation. By preventing this, yttrium dramatically **improves the adhesion of the oxide scale**, making it more resistant to chipping and spalling during thermal cycling, which is critical for component longevity [1] [2].

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References

1. of Yttrium Effect on the High-Temperature Additions ... Oxidation [pubmed.ncbi.nlm.nih.gov]
2. of Yttrium Effect on the High-Temperature Additions ... Oxidation [mdpi.com]

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